

Propargyl-PEG11-acid: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Propargyl-PEG11-acid*

Cat. No.: *B11935579*

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Propargyl-PEG11-acid**, compiled from available data on the substance and structurally related compounds. A specific Safety Data Sheet (SDS) for **Propargyl-PEG11-acid** was not located; therefore, this guide infers potential hazards and handling precautions from similar molecules. This information is intended for use by trained professionals in a laboratory setting and should be supplemented with a thorough risk assessment before use.

Introduction

Propargyl-PEG11-acid is a heterobifunctional linker molecule widely employed in biomedical and pharmaceutical research, particularly in the fields of bioconjugation and the development of Proteolysis Targeting Chimeras (PROTACs).[1] Its structure incorporates a terminal alkyne group (propargyl) and a carboxylic acid, connected by an 11-unit polyethylene glycol (PEG) spacer. The propargyl group facilitates "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC), while the carboxylic acid can be conjugated to amine-containing molecules.[1][2] The PEG linker enhances the solubility and pharmacokinetic properties of the resulting conjugates.[3] Given its reactive nature, a thorough understanding of its safe handling is paramount for researchers and drug development professionals.

Chemical and Physical Properties

Limited specific experimental data for **Propargyl-PEG11-acid** is available. The table below summarizes its known properties.

Property	Value	Source
Molecular Formula	C26H48O13	[4]
Molecular Weight	568.66 g/mol	
Purity	>96%	

For context, physical properties of related short-chain Propargyl-PEG-acids and the parent compound, Propargyl alcohol, are provided below. These values should be considered indicative and not a direct representation of **Propargyl-PEG11-acid**'s properties.

Table 2.1: Physical Properties of Related Propargyl Compounds

Compound	CAS Number	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/cm³)
Propargyl-PEG1-acid	55683-37-9	128.1	Not Available	Not Available	Not Available
Propargyl-PEG2-acid	1859379-85-3	Not Available	Not Available	Not Available	Not Available
Propargyl-PEG5-acid	1245823-51-1	304.3	Not Available	Not Available	Not Available
Propargyl alcohol	107-19-7	56.07	-53	114-115	0.963

Data for Propargyl alcohol from reference. Data for other Propargyl-PEG-acids from references.

Hazard Identification and Toxicology Summary

A specific toxicological profile for **Propargyl-PEG11-acid** is not available. The hazard assessment is therefore based on the known risks of its constituent functional groups (propargyl and carboxylic acid) and data from related molecules like propargyl alcohol and propargylamine.

The propargyl group is the primary source of potential toxicity. Propargyl alcohol is classified as toxic if swallowed, fatal in contact with skin, and causes severe skin burns and eye damage. It may also cause damage to the liver and kidneys through prolonged or repeated exposure. Propargylamine is also highly toxic and corrosive. While the long PEG chain in **Propargyl-PEG11-acid** is expected to modulate this toxicity, prudence dictates that it should be handled as a potentially hazardous substance.

Table 3.1: Toxicological Data for Related Compounds

Compound	Route of Exposure	Species	LD50	Hazard Statements
Propargyl alcohol	Oral	Rat	Not specified	Toxic if swallowed, Fatal in contact with skin, Causes severe skin burns and eye damage, May cause damage to organs (Liver, Kidney) through prolonged or repeated exposure.
Propargylamine	Oral	Rat	780 mg/kg	Harmful if swallowed, Fatal in contact with skin, Causes severe skin burns and eye damage.
Propargylamine	Dermal	Rabbit	77 mg/kg	Fatal in contact with skin.

Safe Handling and Personal Protective Equipment (PPE)

Based on the potential hazards, the following handling procedures and PPE are recommended.

4.1. Engineering Controls

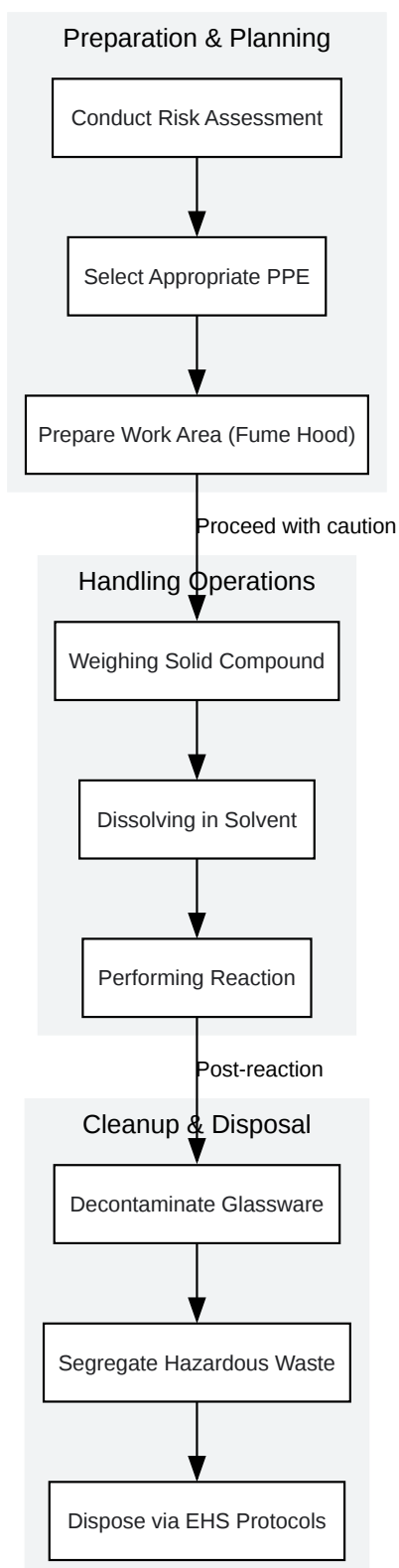
- All work with solid **Propargyl-PEG11-acid** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the work area.

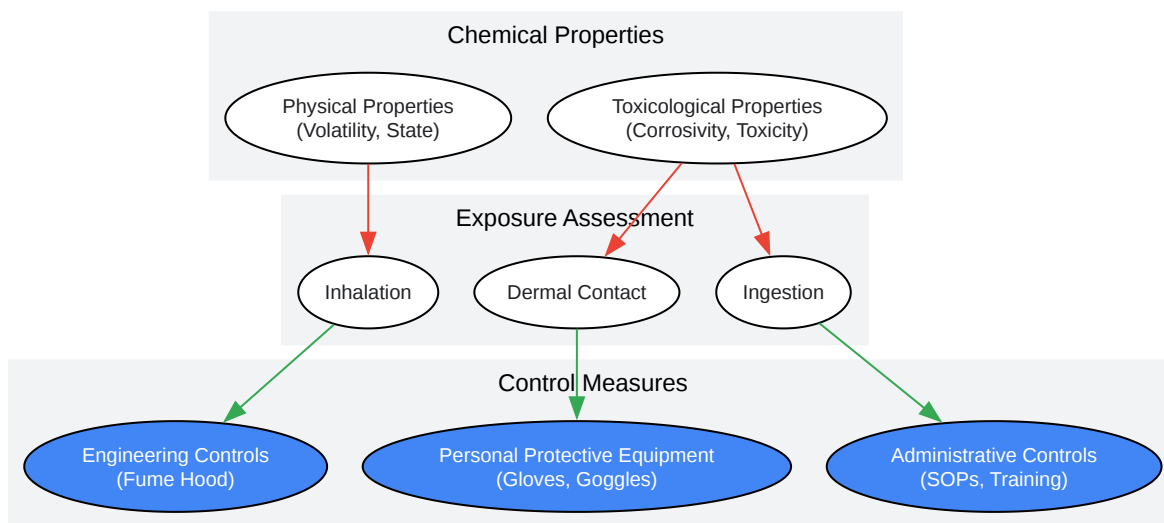
4.2. Personal Protective Equipment (PPE) A comprehensive PPE strategy is mandatory to prevent skin and eye contact, inhalation, and ingestion.

Body Part	Required PPE	Specifications & Rationale
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears before use and change frequently.
Eyes	Safety goggles with side-shields	Provides protection from splashes and aerosols. A face shield may be required for procedures with a high risk of splashing.
Body	Laboratory coat or disposable gown	A lab coat should be worn at all times. For tasks with a higher risk of splashes, a disposable gown offers additional protection.
Respiratory	Use in a chemical fume hood	For situations where a fume hood is not available or for spill cleanup, a NIOSH-approved respirator with an appropriate cartridge may be necessary.

Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **Propargyl-PEG11-acid**, from receipt to disposal.





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